

An In-depth Technical Guide to IT-143A: A Piericidin-Group Antibiotic

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Compound of Interest

Compound Name: IT-143A

Cat. No.: B1243627

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of **IT-143A**, a piericidin-group antibiotic. The information is intended for researchers, scientists, and professionals involved in drug discovery and development.

Chemical Structure and Properties

IT-143A is a bacterial metabolite originally isolated from *Streptomyces* sp.[1] It belongs to the piericidin family of antibiotics, which are known for their structural similarity to coenzyme Q.[2]

Chemical Name: 2-(10-hydroxy-3,5,7,9,11,13-hexamethyl-2,5,7,11,13-pentadecapentaenyl)-5,6-dimethoxy-3-methyl-4-pyridinol[1]

Table 1: Physicochemical Properties of **IT-143A**

Property	Value	Reference
CAS Number	183485-32-7	[1]
Molecular Formula	C29H43NO4	[1]
Molecular Weight	469.7 g/mol	[1]
Appearance	Oil	[3]
Purity	≥95%	[1]
Solubility	Soluble in ethanol, methanol, DMSO, and dimethyl formamide.	[3]
Storage	Store at -20°C	[3]

Biological Activity and Mechanism of Action

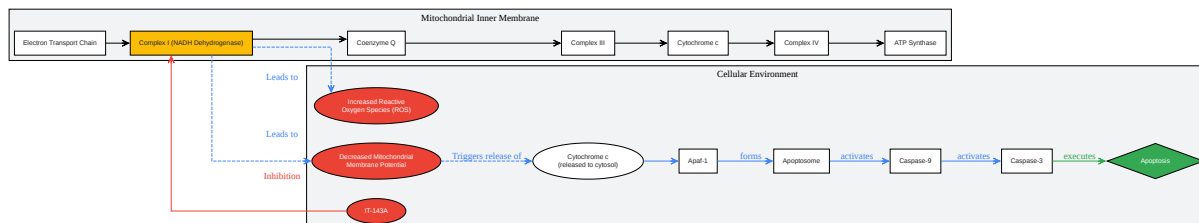
IT-143A exhibits antimicrobial activity against a range of bacteria and fungi. Its primary mechanism of action, characteristic of the piericidin family, is the inhibition of the mitochondrial electron transport chain at Complex I (NADH:ubiquinone oxidoreductase).[4][5][6] This inhibition disrupts cellular respiration and leads to a cascade of downstream effects.

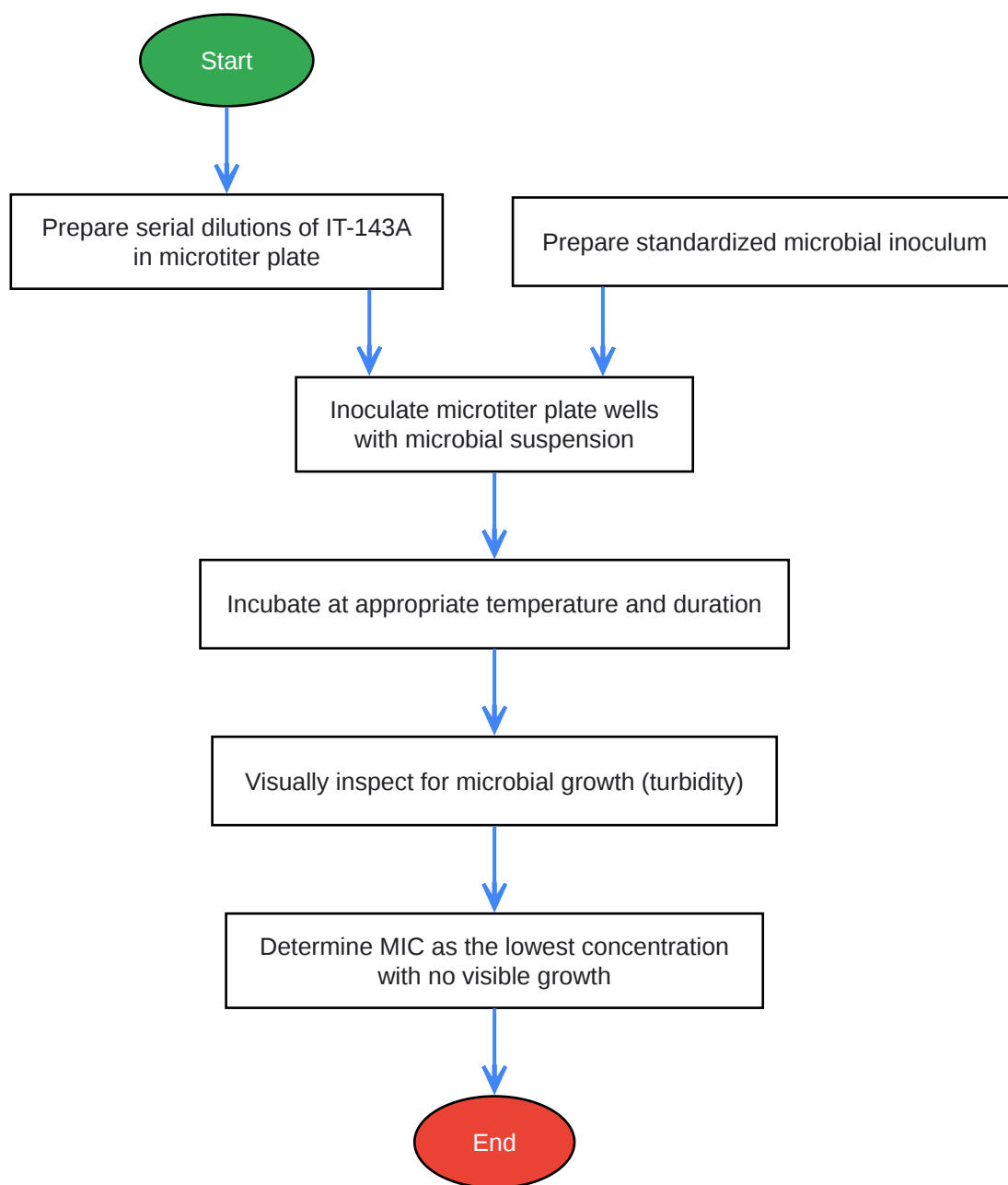
Table 2: Antimicrobial Activity of **IT-143A**

Organism	Minimum Inhibitory Concentration (MIC)	Reference
Micrococcus luteus	6.25 µg/mL	[1][3]
Aspergillus fumigatus	12.5 - 25 µg/mL	[1][3]
Trichophyton rubrum	12.5 - 25 µg/mL	[1][3]

Signaling Pathway of Mitochondrial Complex I Inhibition by IT-143A

The inhibition of mitochondrial complex I by **IT-143A** initiates a signaling cascade that can lead to apoptosis. The key events in this pathway include the disruption of the electron transport chain, increased production of reactive oxygen species (ROS), and the release of pro-apoptotic factors from the mitochondria.





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References

- 1. caymanchem.com [caymanchem.com]
- 2. Biological insights into the piericidin family of microbial metabolites - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. file.glpbio.com [file.glpbio.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. bioaustralis.com [bioaustralis.com]
- 6. Piericidin A | C₂₅H₃₇NO₄ | CID 6437838 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to IT-143A: A Piericidin-Group Antibiotic]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1243627#it-143a-chemical-structure-and-properties]

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